

SS1020 solubility and stability data

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Compound of Interest

Compound Name: SS1020

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An In-depth Technical Guide to the Solubility and Stability of **SS1020** (Sucrose)

This technical guide provides comprehensive data and experimental insights into the solubility and stability of **SS1020**, a product identifier for high-purity sucrose. The information is intended for researchers, scientists, and professionals in drug development and formulation who utilize sucrose as an excipient or key component in their work.

Chemical Identity

SS1020 is chemically identified as sucrose, a disaccharide composed of glucose and fructose units linked by a glycosidic bond.

- IUPAC Name: (2R,3R,4S,5S,6R)-2-[(2S,3S,4S,5R)-3,4-Dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-6-(hydroxymethyl)oxane-3,4,5-triol
- Chemical Formula: $C_{12}H_{22}O_{11}$
- Molar Mass: 342.30 g/mol
- Appearance: Hard, white crystalline solid.^{[1][2]}

Solubility Data

Sucrose exhibits high solubility in water, a characteristic attributed to its polar nature and the presence of numerous hydroxyl groups that readily form hydrogen bonds with water molecules.^{[3][4]} Its solubility is significantly influenced by temperature and the solvent system.

Solubility in Aqueous Systems

The solubility of sucrose in water increases dramatically with a rise in temperature.[3][4][5]

Table 1: Solubility of **SS1020** (Sucrose) in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL water)	Solubility (g/100 g water)
20	~204	~200-203.9
25	210	Not specified
40	Not specified	~238.1
80	Not specified	280
100	>487	Not specified

Data compiled from sources[1][3][4][5][6].

Solubility in Organic and Mixed Solvents

Sucrose is sparingly soluble in most organic solvents. Its solubility is significantly lower in alcohols compared to water.[7]

Table 2: Solubility of **SS1020** (Sucrose) in Various Solvents

Solvent	Temperature (°C)	Solubility
Ethanol	Room Temperature	1 g in 170 mL
Ethanol	Not specified	0.6 g/100 mL
Methanol	Not specified	1 g/100 mL
tert-Pentanol	60	0.42 g/L
Diacetone alcohol	60	0.4 g/L

Data compiled from sources[1][7][8].

The presence of co-solvents can significantly alter sucrose solubility. For instance, adding a small amount of water to tert-pentanol can substantially increase sucrose solubility.[9] Conversely, the presence of other solutes like octanoic acid in tert-pentanol can decrease its solubility.[9]

Stability Profile

The stability of **SS1020** is primarily dictated by the integrity of its glycosidic bond, which is susceptible to cleavage through hydrolysis. This degradation is influenced by several factors, including pH, temperature, and the presence of enzymes or impurities.

Hydrolysis: The Primary Degradation Pathway

The main degradation pathway for sucrose is hydrolysis, which breaks the glycosidic bond to yield its constituent monosaccharides: glucose and fructose.[10][11] This process is also known as inversion.



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Caption: Hydrolysis of **SS1020** (Sucrose) into Glucose and Fructose.

Factors Affecting Stability

- pH: Sucrose is most stable in slightly alkaline to neutral conditions, with maximum stability reported around pH 8.2.[12] It is significantly more labile in acidic conditions, where the rate of hydrolysis is much faster than in alkaline solutions.[11] Acid-catalyzed hydrolysis involves the protonation of the glycosidic oxygen, leading to bond cleavage.[11]
- Temperature: Higher temperatures accelerate the rate of hydrolysis.[13] In subcritical water-ethanol mixtures (160–190°C), sucrose hydrolysis is rapid.[13]
- Impurities: The presence of nanoparticle impurities (NPIs) in pharmaceutical-grade sucrose has been shown to negatively impact the stability of protein formulations, potentially inducing aggregation and fragmentation.[14]

- **Water Activity:** For solid-state stability, water activity is a critical parameter. Crystalline sucrose is surrounded by a thin film of syrup, and changes in water activity can lead to dissolution and recrystallization, affecting the physical stability and caking of the powder.[15]

Degradation Kinetics

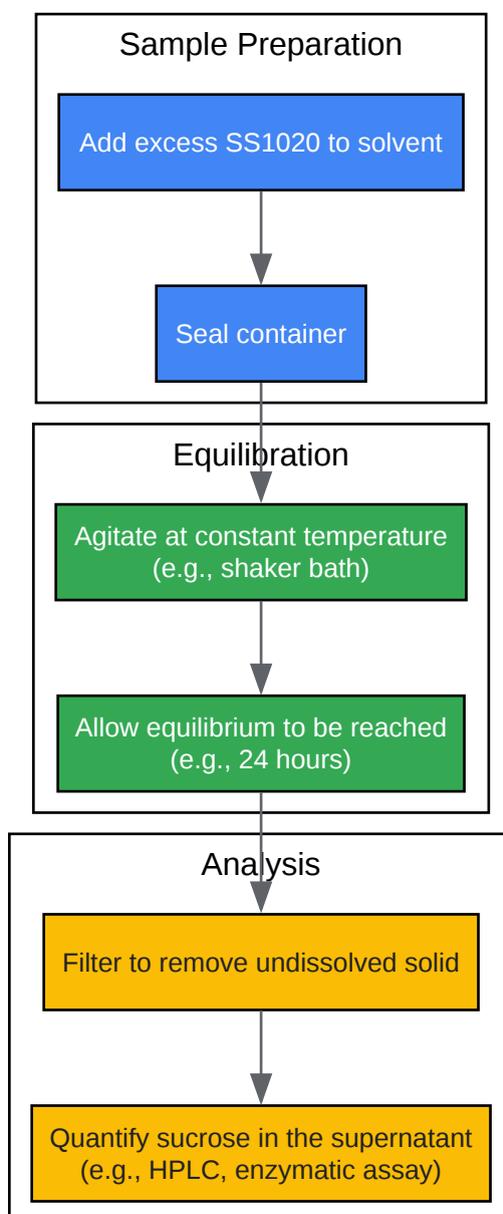
The acid-catalyzed hydrolysis of sucrose typically follows first-order kinetics.[10][16] The reaction rate constant follows the Arrhenius equation, with a reported activation energy of 109.2 kJ/mol.[16][17][18]

Experimental Protocols

The following section outlines the general methodologies employed in the cited literature for determining the solubility and stability of sucrose.

Solubility Determination

A common experimental workflow for determining sucrose solubility involves equilibrating an excess of the solid in the solvent of interest under controlled temperature and agitation, followed by quantification of the dissolved solute.



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Caption: General workflow for experimental solubility determination.

For multicomponent systems, analytical techniques such as High-Performance Liquid Chromatography (HPLC) or enzymatic methods are often employed to specifically quantify sucrose in the presence of other components.[9]

Stability and Degradation Analysis

The study of sucrose hydrolysis kinetics often involves monitoring the change in concentration of sucrose or its degradation products over time under specific conditions (e.g., constant pH and temperature).

- Methodology: A solution of **SS1020** is prepared and maintained at a specific temperature and pH. Aliquots are withdrawn at various time points.
- Analytical Techniques:
 - Polarimetry: This classical method tracks the reaction progress by measuring the change in the angle of optical rotation of plane-polarized light. Sucrose is dextrorotatory, while the resulting mixture of glucose and fructose (invert sugar) is levorotatory.[10]
 - Chromatography: Techniques like Ion Chromatography with Integrated Pulsed Amperometric Detection (IC-IPAD) are used to separate and quantify sucrose, glucose, and fructose, providing a direct measure of degradation.[19]
 - Calorimetry: Real-time studies of the enthalpy release and heat capacity changes during hydrolysis can provide thermodynamic and kinetic data.[16][17]

Storage and Handling

For optimal stability, **SS1020** should be stored in a cool, dry place.[2] It is chemically stable and has an indefinite shelf life if stored properly.[2] Contact with strong oxidizers should be avoided.[2] As a non-hazardous solid, standard laboratory handling practices are sufficient.[2]

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